

An In-Depth Technical Guide to the Physical and Chemical Properties of Triphenylsilanethiol

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Compound of Interest

Compound Name: Triphenylsilanethiol

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Abstract: **Triphenylsilanethiol**, $((\text{C}_6\text{H}_5)_3\text{SiSH})$, also known as triphenylsilyl mercaptan, is a versatile organosilicon compound widely employed as a reagent in modern organic synthesis. [1] Its unique combination of a sterically hindered silanethiol moiety confers specific reactivity that is valuable in numerous chemical transformations. This guide provides a comprehensive overview of its core physical and chemical properties, spectroscopic data, and key applications, including detailed experimental protocols and reaction workflows. It is intended to serve as a technical resource for researchers leveraging this compound in synthetic chemistry and drug development.

Physical and Chemical Properties

Triphenylsilanethiol is an off-white to pale yellow crystalline solid under standard conditions. It exhibits moderate stability but is known to react slowly with moisture. Its key physical and identifying properties are summarized in the tables below.

Table 1: Physical Properties of Triphenylsilanethiol

Property	Value	Reference(s)
Appearance	Off-White to Pale Yellow Solid	[2][3]
Melting Point	101-104 °C	[1]
Boiling Point	152-158 °C @ 0.06 Torr	[3]
Density (Predicted)	1.12 ± 0.1 g/cm ³	[3]
pKa (Predicted)	8.54 ± 0.10	[3]
Solubility	Slightly soluble in Chloroform, Methanol	[3]
Hydrolytic Sensitivity	7: Reacts slowly with moisture/water	[3]

Table 2: Compound Identifiers

Identifier	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₆ SSi	[4]
Molecular Weight	292.47 g/mol	[4]
CAS Number	14606-42-9	[1]
IUPAC Name	triphenyl(sulfanyl)silane	[5]
SMILES	S--INVALID-LINK-- (c2ccccc2)c3ccccc3	
InChI	1S/C18H16SSi/c19-20(16-10-4-1-5-11-16,17-12-6-2-7-13-17)18-14-8-3-9-15-18/h1-15,19H	
InChI Key	MQDRKELSDPESDZ- UHFFFAOYSA-N	

Spectroscopic and Structural Data

Spectroscopic analysis is critical for the identification and characterization of **Triphenylsilanethiol**. The following data are based on typical values for its constituent functional groups.

Table 3: Spectroscopic Data Summary

Technique	Characteristic Features
^1H NMR	Multiplets in the aromatic region (~7.2-7.8 ppm) corresponding to the phenyl protons. A singlet for the thiol proton (S-H), which is variable and may exchange.
^{13}C NMR	Multiple signals in the aromatic region (~128-138 ppm) corresponding to the distinct carbons of the phenyl groups.
^{29}Si NMR	A characteristic chemical shift for silicon bonded to three phenyl groups and one sulfur atom. The shift is influenced by the electronegativity of the sulfur and phenyl substituents. [5] [6]
FTIR (cm^{-1})	S-H Stretch: Weak absorption around 2550-2600 cm^{-1} . [7] Aromatic C-H Stretch: Above 3000 cm^{-1} . [8] Aromatic C=C Stretch: Multiple bands in the 1400-1600 cm^{-1} region. [8]
Mass Spec.	Molecular Ion (M^+): Expected at $m/z = 292$. Fragmentation: Loss of H, SH, or phenyl groups (C_6H_5) are common fragmentation pathways. [9] [10]

Chemical Reactivity and Applications

Triphenylsilanethiol's reactivity is dominated by the nucleophilicity of the sulfur atom and the properties of the Si-S bond. It is a versatile reagent in several classes of reactions.

3.1. Nucleophilic Reactions: Epoxide Ring-Opening

Triphenylsilanethiol is an effective sulfur nucleophile for the regioselective ring-opening of epoxides to form β -hydroxy thioethers.[\[1\]](#)[\[11\]](#)[\[12\]](#) This reaction is typically performed under

basic conditions, where the deprotonated thiolate anion acts as the active nucleophile.[13][14] The resulting β -hydroxy thioether products are valuable intermediates in the synthesis of pharmaceuticals and other complex molecules.[12]

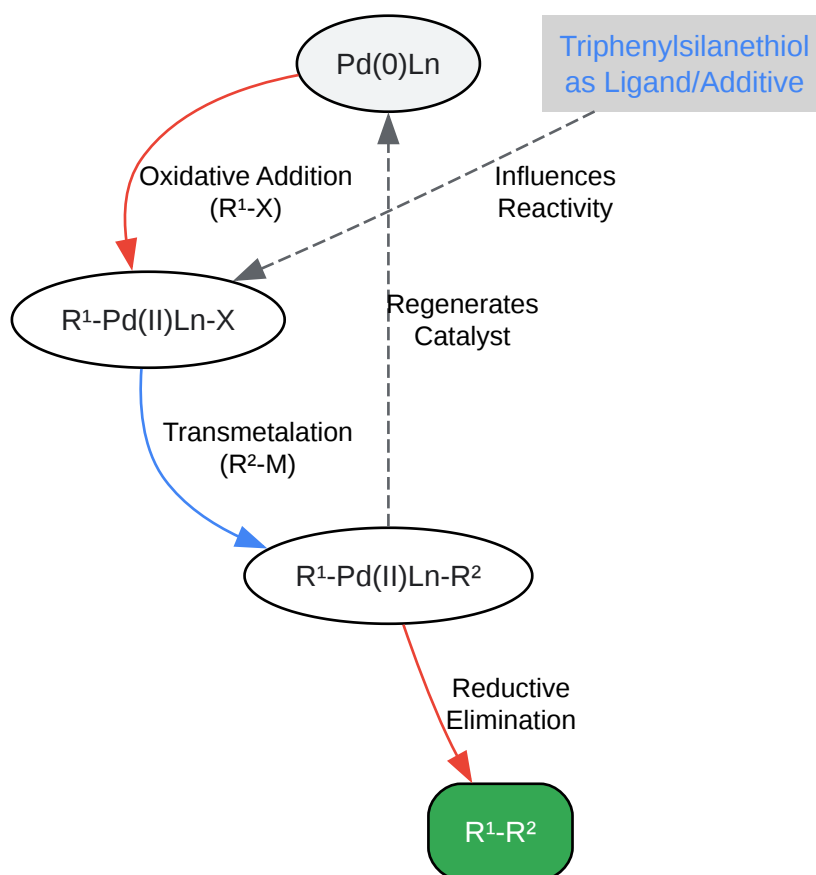


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Caption: Workflow for the base-catalyzed ring-opening of epoxides using **Triphenylsilanethiol**.

3.2. Applications in Palladium-Catalyzed Cross-Coupling

The compound serves as a reagent or additive in palladium-catalyzed cross-coupling reactions, such as the Stille and Sonogashira couplings.[1] In these catalytic cycles, the triphenylsilylthiolate moiety can act as a ligand for the palladium center, influencing its reactivity and stability, or participate directly in transmetalation steps.[15][16] The general mechanism for Pd-catalyzed cross-coupling involves oxidative addition, transmetalation, and reductive elimination.[17][18]



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Caption: Generalized catalytic cycle for Pd-catalyzed cross-coupling reactions.

3.3. Other Synthetic Applications

Triphenylsilanethiol is also utilized in:

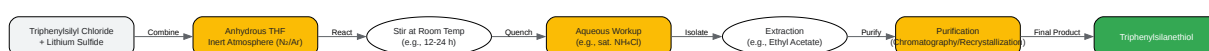
- **Selective C-H Bond Functionalization:** As an additive in reactions involving the functionalization of trialkylamine scaffolds.[1]
- **Carboxyl Activation:** For the formation of silylthioesters, which are activated intermediates for further transformations.[2]
- **Ligand Synthesis:** As a precursor in the preparation of more complex ligands, such as tetraphenylporphyrinate manganese(III) siloxides.[2]

Experimental Protocols

The following sections provide detailed, representative methodologies for the synthesis and application of **Triphenylsilanethiol**. Standard laboratory safety precautions should always be observed.

4.1. Protocol: Synthesis of Triphenylsilanethiol

A common method for synthesizing **Triphenylsilanethiol** involves the reaction of a triphenylsilyl halide with a sulfur source. The following is a generalized procedure based on the reaction of Triphenylsilyl Chloride with Lithium Sulfide.



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Caption: General workflow for the synthesis of **Triphenylsilanethiol**.

Methodology:

- Setup: A flame-dried, round-bottomed flask equipped with a magnetic stir bar is placed under an inert atmosphere (Nitrogen or Argon).
- Reagents: Anhydrous tetrahydrofuran (THF) is added to the flask, followed by Lithium Sulfide (Li_2S , 0.5 eq.).
- Addition: Triphenylsilyl Chloride ($(\text{C}_6\text{H}_5)_3\text{SiCl}$, 1.0 eq.), dissolved in a minimal amount of anhydrous THF, is added dropwise to the stirred suspension at room temperature.
- Reaction: The reaction mixture is stirred at room temperature for 12-24 hours. Progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).^[19]
- Extraction: The aqueous layer is extracted three times with an organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), and filtered.^[19]

- Purification: The solvent is removed under reduced pressure. The crude product is then purified by flash column chromatography on silica gel or by recrystallization to yield pure **Triphenylsilanethiol**.

4.2. Protocol: Ring-Opening of Cyclohexene Oxide

This protocol details the use of **Triphenylsilanethiol** to open cyclohexene oxide, a representative epoxide.[\[11\]](#)

Methodology:

- Setup: To a solution of cyclohexene oxide (1.0 eq.) in methanol, add **Triphenylsilanethiol** (1.2 eq.).
- Base Addition: Add triethylamine (Et₃N, 1.5 eq.) to the mixture at room temperature.
- Reaction: Stir the solution at room temperature and monitor the reaction by TLC until the starting material is consumed. An alternative is to conduct the reaction in THF under reflux.
[\[11\]](#)
- Desilylation (if needed): After the initial reaction is complete, the silyl ether intermediate can be cleaved. Add tetrabutylammonium fluoride (TBAF, 1.5 eq.) and acetic acid to the reaction mixture.[\[11\]](#)
- Workup and Purification: Perform a standard aqueous workup followed by extraction with an appropriate organic solvent. The crude product is purified by column chromatography to yield the target β -hydroxy thioether.

Safety and Handling

Triphenylsilanethiol should be handled by trained professionals in a well-ventilated fume hood.

Table 4: Safety Information

Parameter	Value	Reference(s)
Storage Class Code	11 - Combustible Solids	[1]
WGK (Water Hazard Class)	WGK 3	[1]
Flash Point	Not Applicable	[1]
Personal Protective Equipment (PPE)	Dust mask (type N95), eyeshields, gloves	[1]

Handling Precautions:

- Avoid inhalation of dust and contact with skin and eyes.
- Store in a cool, dry place away from moisture, as it is hydrolytically sensitive.[3]
- Keep the container tightly closed under an inert atmosphere.

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References

- 1. Triphenylsilanethiol 98 14606-42-9 [sigmaaldrich.com]
- 2. rsc.org [rsc.org]
- 3. Tandem mass spectrometric characterization of thiol peptides modified by the chemoselective cationic sulfhydryl reagent (4-iodobutyl)triphenylphosphonium: Effects of a cationic thiol derivatization on peptide fragmentation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. researchgate.net [researchgate.net]
- 6. unige.ch [unige.ch]
- 7. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 8. chem.libretexts.org [chem.libretexts.org]

- 9. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. chemrxiv.org [chemrxiv.org]
- 12. arkat-usa.org [arkat-usa.org]
- 13. Reactivity of small thiolate anions and cysteine-25 in papain toward methyl methanethiosulfonate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. m.youtube.com [m.youtube.com]
- 15. Palladium-Catalyzed Cross-Coupling Reactions of Organosilanols and their Salts: Practical Alternatives to Boron- and Tin-based Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 16. nobelprize.org [nobelprize.org]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Cross-coupling reaction - Wikipedia [en.wikipedia.org]
- 19. Organic Syntheses Procedure [orgsyn.org]
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